

optimizing FTI-276 concentration for specific cell lines

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Compound Focus: Fti 276

CAS No.: 170006-72-1

Cat. No.: S548235

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Reported Concentrations of FTI-276 in Research

The table below summarizes effective concentrations of FTI-276 used in various peer-reviewed studies. You can use these as a reference for initial experiments.

Cell Type / Model System	Reported FTI-276 Concentration	Primary Experimental Outcome	Citation
Human Osteogenic Sarcoma (143B cells)	15 μ M	Decreased extracellular MMP-1; reduced invasiveness by ~30%.	[1]
Primary Human Umbilical Cord Blood Cells (Lin-)	5 nM	Used with SCH66177 FTI to counteract rapid differentiation in transduced cells.	[2]
PBMCs (Immune Cell Signaling Study)	2 μ g/mL	Used as a K-Ras inhibitor in a signaling pathway study.	[3]
Wild-type and HGPS Cell Lines	2 μ M	Positive control for prelamin A accumulation and restoration of nuclear shape.	[3]

Cell Type / Model System	Reported FTI-276 Concentration	Primary Experimental Outcome	Citation
Rat Aortic Vascular Smooth Muscle Cells (VSMCs)	10 μ M	Inhibited Angiotensin II-induced proliferation.	[3]
<i>In Vivo</i> Mouse Lung Tumor Model	Delivered via time-release pellet	Reduced tumor multiplicity by 41.7% and total tumor volume by 79.4%.	[4]

Troubleshooting Common Issues

Here are answers to some frequently asked questions regarding the use of FTI-276.

- **Q1: What is a logical starting point for my dose-response experiments?** A logical approach is to begin with a range of **1 to 20 μ M**. Many of the cited studies found effects in the low micromolar range (2-15 μ M). You should then perform a dose-response curve to find the specific IC₅₀ for your cell line, as sensitivity can vary.
- **Q2: My cells are not responding to FTI-276. What could be wrong?**
 - **Check the Ras status of your cells:** FTI-276 is most effective against **H-Ras** due to its exclusive dependence on farnesyltransferase for membrane localization. Its effect on K-Ras or N-Ras transformed cells may be limited, as these can be alternatively prenylated by geranylgeranyltransferase (GGTase-I) when FTase is inhibited [5] [6].
 - **Verify solubility and storage:** FTI-276 is typically dissolved in DMSO for stock solutions. Aliquots should be stored at -20°C or -80°C to avoid repeated freeze-thaw cycles. According to supplier data, a common formulation for *in vivo* work is 10% DMSO, 5% Tween 80, and 85% saline [7].
- **Q3: How can I confirm that FTI-276 is working in my experiment?**
 - **Use a functional assay:** The most direct way is to demonstrate a phenotypic change, such as a reduction in invasion through a collagen matrix [1] or inhibition of cell proliferation.
 - **Employ a pharmacological rescue:** As shown in the sarcoma study, the effects of FTI-276 can be partially reversed by adding the prenylation agonist **farnesyl pyrophosphate (FPP, 20 μ M)**. If FPP restores your observed phenotype, it confirms that FTI-276 is acting through the inhibition of prenylation [1].

Experimental Protocol: Invasion Assay in Sarcoma Cells

The following is a detailed methodology based on a study that successfully used FTI-276 to inhibit sarcoma cell invasion [1].

1. Cell Culture and Pre-treatment

- Culture human osteogenic sarcoma cells (e.g., 143B line) in DMEM supplemented with 10% fetal bovine serum (FBS).
- At 70% confluence, switch to serum-free medium for starvation.
- **Treat cells overnight** with your chosen concentration of **FTI-276 (e.g., 15 μM)** in serum-free medium. Include control groups with vehicle (e.g., DMSO) and, optionally, a rescue group with **FPP (20 μM)** alone or in combination with FTI-276.

2. Collagen-based Invasion Assay

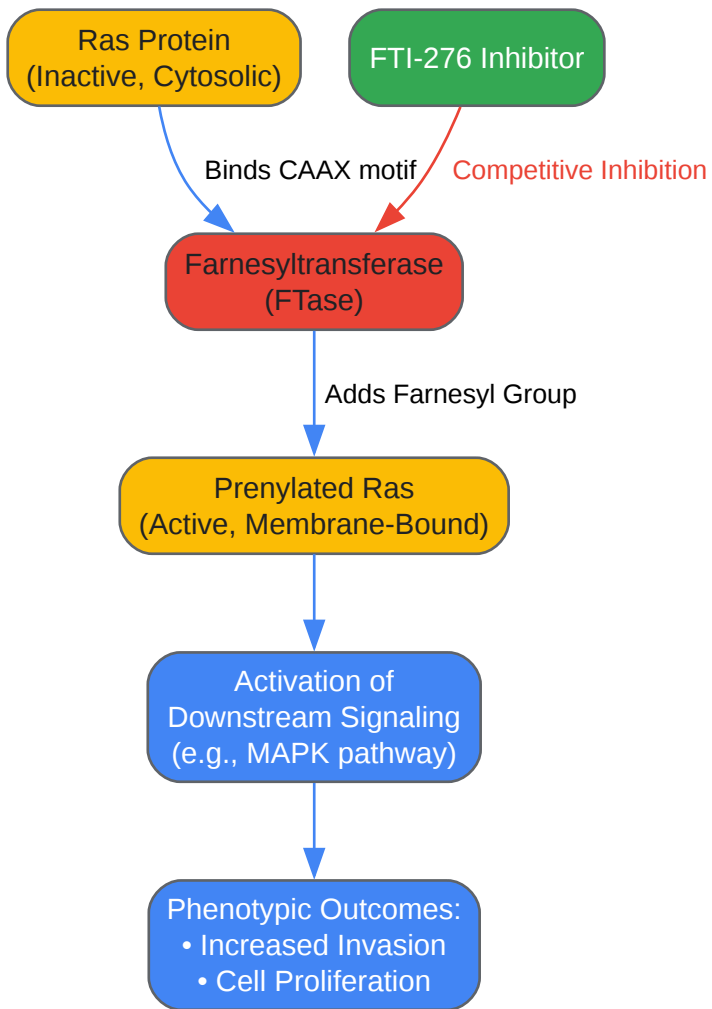
- Use a commercial 96-well collagen-based invasion assay kit (e.g., QCM 96-well from Chemicon).
- Coatings are typically a mix of Type I (85%) and Type III (15%) collagen.
- After trypsinization, normalize cell numbers and seed **4.0 x 10⁴ cells/well** onto the coated plates (use multiple replicates).
- The feeder tray should contain media with 10% FBS as a chemoattractant. Include blank controls with no cells.
- Incubate the invasion plate overnight.

3. Analysis and Data Quantification

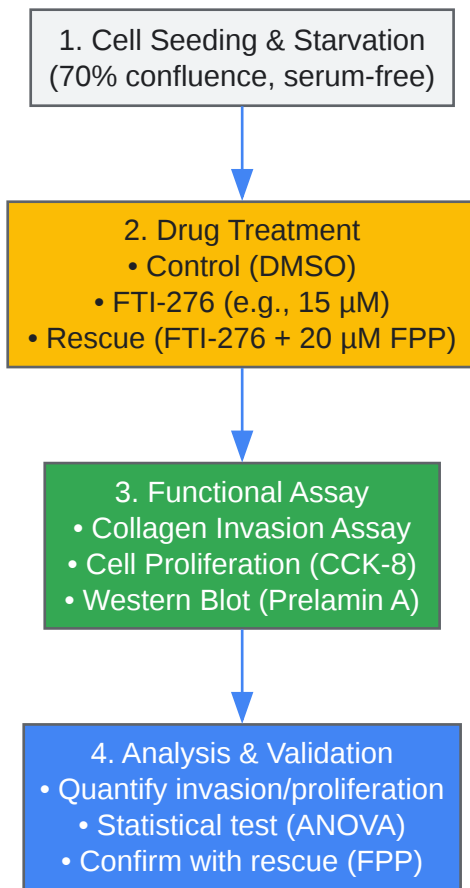
- The next day, process the plates according to the manufacturer's protocol.
- Non-invading cells are removed from the interior of the inserts.
- Invading cells on the lower surface are detected and quantified using a fluorescent dye (e.g., measured with 480/520 nm filter set on a plate reader).
- Analyze the data using statistical tests like ANOVA to determine if the reduction in invasion in treated groups is significant (typically $P < 0.05$).

FTI-276 Mechanism and Workflow

To help visualize how FTI-276 works and how to apply it in an experiment, refer to the following diagrams.



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